

D-Galacturonic Acid: A Technical Comparison of Monohydrate and Anhydrous Forms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Galacturonic Acid Monohydrate*

Cat. No.: *B1147183*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the precise form of a chemical reagent is paramount to experimental accuracy and reproducibility. D-Galacturonic acid, a key monosaccharide in pectin chemistry and various biotechnological applications, is commercially available in two primary forms: **D-Galacturonic Acid Monohydrate** and D-Galacturonic Acid Anhydrous. While chemically similar, the presence of a single water molecule in the monohydrate form introduces significant differences in their physical properties and handling, which can impact experimental outcomes if not properly considered. This technical guide provides an in-depth comparison of these two forms, offering quantitative data, detailed experimental protocols, and visual workflows to ensure their correct application in a research setting.

Core Chemical and Physical Differences

D-Galacturonic acid is a sugar acid, an oxidized form of D-galactose, and the primary building block of pectin.^{[1][2]} The anhydrous form possesses the chemical formula $C_6H_{10}O_7$, while the monohydrate form incorporates a water molecule of crystallization, resulting in the formula $C_6H_{10}O_7 \cdot H_2O$.^{[2][3][4]} This seemingly minor difference has important consequences for molecular weight, which must be accounted for in all gravimetric preparations.

The key distinction lies in the molecular weight: the anhydrous form has a molar mass of approximately 194.14 g/mol, whereas the monohydrate form is heavier at around 212.15 g/mol due to the additional water molecule.^{[2][4][5]} This difference is critical when preparing solutions

of known molarity, as using the same mass of each will result in different concentrations of D-Galacturonic acid.

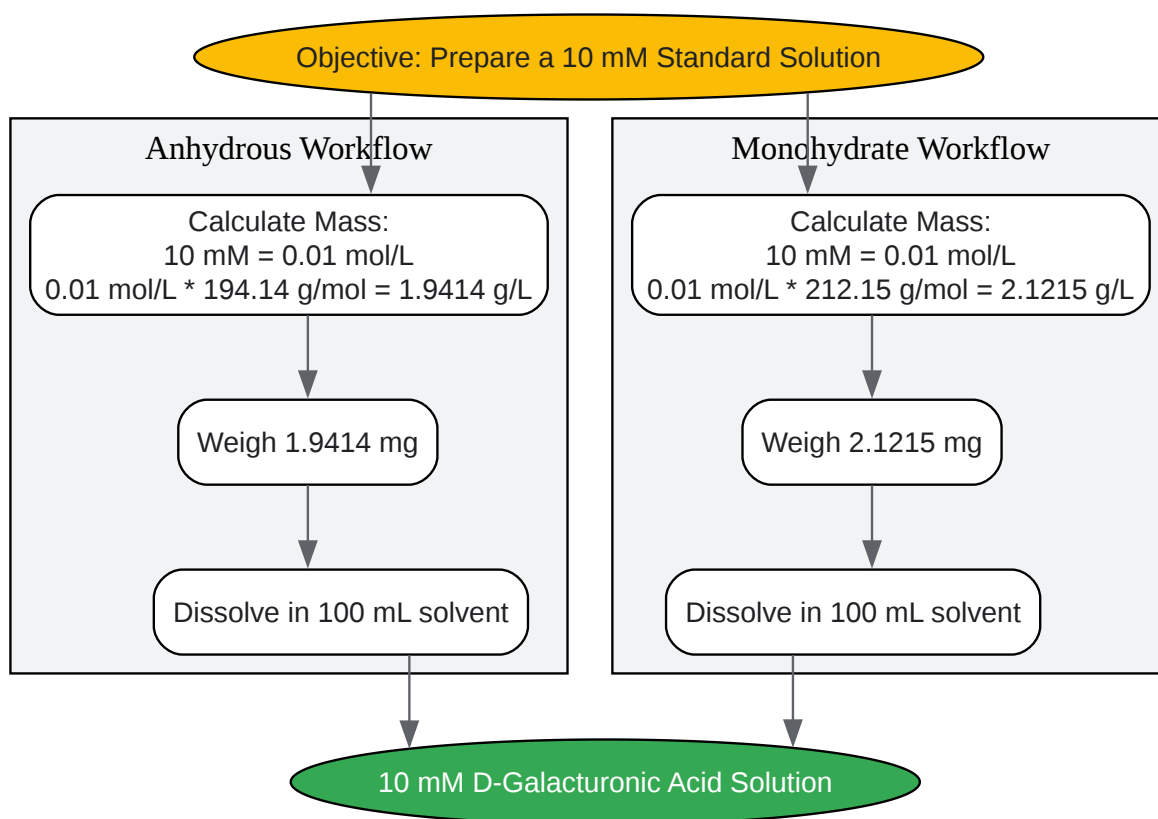
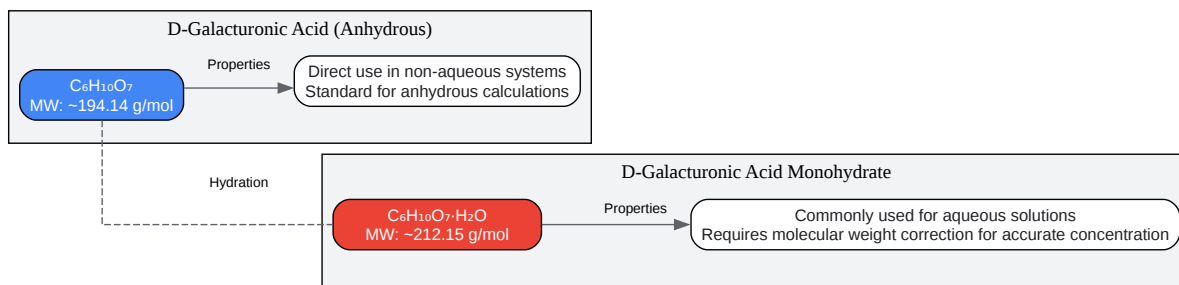
Data Presentation: A Comparative Analysis

To facilitate straightforward comparison, the quantitative data for both forms of D-Galacturonic acid are summarized in the table below.

Property	D-Galacturonic Acid Monohydrate	D-Galacturonic Acid Anhydrous
Chemical Formula	$C_6H_{10}O_7 \cdot H_2O$ or $C_6H_{12}O_8$ [3] [5]	$C_6H_{10}O_7$ [2] [4]
Molecular Weight	212.15 g/mol [5]	194.14 g/mol [4]
CAS Number	91510-62-2 [3] [5]	685-73-4 [2] [4]
Appearance	White microcrystalline powder	Crystalline solid
Melting Point	Sintering at ~100-111°C, melting at 159-160°C	159°C [2]
Solubility	Soluble in PBS (100 mg/mL) [6] , Insoluble in water (per some datasheets) [5]	Data not explicitly found, but expected to be soluble in water.
Storage (Powder)	3 years at -20°C [5]	Stable under recommended storage conditions.
Storage (Stock Solution)	1 year at -80°C in solvent [5]	Dependent on solvent and storage conditions.

Mandatory Visualizations

To visually articulate the critical considerations when working with these two forms of D-Galacturonic acid, the following diagrams have been generated.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [acs.org](https://www.acs.org) [[acs.org](https://www.acs.org)]
- 2. D-Galacturonic acid - Wikipedia [en.wikipedia.org]
- 3. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 4. D-Galacturonic Acid | C₆H₁₀O₇ | CID 439215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [D-Galacturonic Acid: A Technical Comparison of Monohydrate and Anhydrous Forms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147183#d-galacturonic-acid-monohydrate-vs-d-galacturonic-acid-anhydrous>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com